

Standard Operating Procedure for Fungard (Micafungin Sodium) Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Fungard

Cat. No.: B10789268

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Introduction

Fungard, with the active ingredient Micafungin sodium, is an antifungal agent belonging to the echinocandin class. It is a potent and specific inhibitor of 1,3- β -D-glucan synthase, an enzyme essential for the synthesis of the fungal cell wall.^{[1][2][3]} This document provides a detailed protocol for the preparation of **Fungard** (Micafungin sodium) stock solutions for research and drug development applications. Adherence to this standard operating procedure (SOP) is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results.

Materials and Equipment

2.1. Materials:

- **Fungard** (Micafungin sodium) powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile, nuclease-free water
- Sterile, polypropylene conical tubes (e.g., 1.5 mL, 15 mL, 50 mL)

- Sterile, serological pipettes and pipette tips
- Personal Protective Equipment (PPE): laboratory coat, gloves, and safety glasses

2.2. Equipment:

- Analytical balance
- Vortex mixer
- Sonicator (optional, but recommended for enhancing dissolution)[4]
- Biological safety cabinet (BSC) or laminar flow hood
- Refrigerator (2-8°C)
- Freezer (-20°C or -80°C)

Quantitative Data Summary

The following tables summarize key quantitative data for the preparation and storage of **Fungard** (Micafungin sodium) stock solutions.

Table 1: Solubility of Micafungin Sodium

Solvent	Solubility	Molar Equivalent	Notes
DMSO	100 - 242 mg/mL[4][5]	77.38 - 187.27 mM	Sonication is recommended to aid dissolution.[4]
Water	100 mg/mL[4][5]	77.38 mM	Sonication is recommended to aid dissolution.[4]
PBS (pH 7.2)	~1 mg/mL	~0.77 mM	For direct preparation of aqueous solutions.

Table 2: Stability and Storage of Micafungin Sodium Solutions

Solution Type	Storage Temperature	Duration	Notes
Powder	-20°C	≥ 4 years	Keep away from direct sunlight.
Stock Solution in DMSO	-80°C	Up to 1 year[4]	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution in DMSO	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
Diluted in NaCl 0.9% (in polypropylene syringes)	25°C (in the dark)	At least 15 days[6]	
Aqueous Solution (e.g., in PBS)	2-8°C	Not recommended for more than one day.[7]	Prepare fresh before use.
Reconstituted in 0.9% NaCl or 5% Dextrose	25°C	Up to 48 hours in vial; 96 hours for diluted infusion solution (protected from light). [8]	

Experimental Protocols

4.1. High-Concentration Stock Solution Preparation (e.g., 10 mg/mL in DMSO)

This protocol describes the preparation of a 10 mg/mL stock solution of Micafungin sodium in DMSO. This high-concentration stock is suitable for long-term storage and subsequent dilution for various experimental assays.

- Preparation: Perform all steps in a biological safety cabinet (BSC) or laminar flow hood to maintain sterility. Wear appropriate personal protective equipment (PPE).

- **Weighing:** Accurately weigh the desired amount of Micafungin sodium powder using an analytical balance. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of the powder.
- **Dissolution:**
 - Transfer the weighed powder into a sterile polypropylene conical tube.
 - Add the required volume of sterile DMSO. For a 10 mg/mL solution, add 1 mL of DMSO.
 - Gently vortex the tube to mix.
 - If the powder is not fully dissolved, sonicate the solution for a few minutes until it becomes clear.^[4]
- **Sterilization (Optional):** If necessary, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:**
 - Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).^[4]

4.2. Preparation of Working Solutions

Working solutions are prepared by diluting the high-concentration stock solution in an appropriate aqueous buffer or cell culture medium.

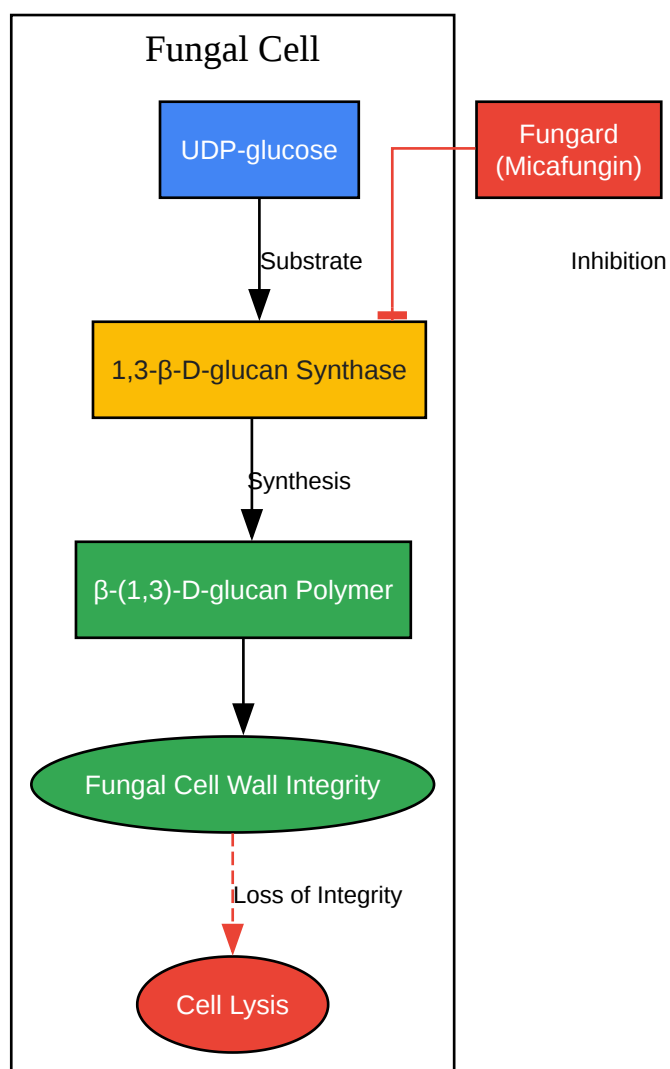
- **Thawing:** Thaw a single aliquot of the high-concentration stock solution at room temperature.
- **Dilution:**

- Determine the final desired concentration of Micafungin sodium for your experiment.
- Perform serial dilutions of the stock solution in the appropriate sterile aqueous buffer or cell culture medium (e.g., RPMI-1640 for antifungal susceptibility testing).
- Important: The final concentration of DMSO in the experimental setup should not exceed a level that affects the growth or viability of the test organism (typically $\leq 1\%$).^[7]
- Use: Use the freshly prepared working solutions immediately. Do not store aqueous working solutions for extended periods.^[7]

Visualization of Mechanism and Workflow

5.1. Mechanism of Action: Inhibition of Fungal Cell Wall Synthesis

Micafungin sodium targets and inhibits the enzyme 1,3- β -D-glucan synthase, which is responsible for polymerizing UDP-glucose into β -(1,3)-D-glucan, a critical component of the fungal cell wall. This inhibition leads to a weakened cell wall, osmotic instability, and ultimately, cell lysis.^{[1][2]}

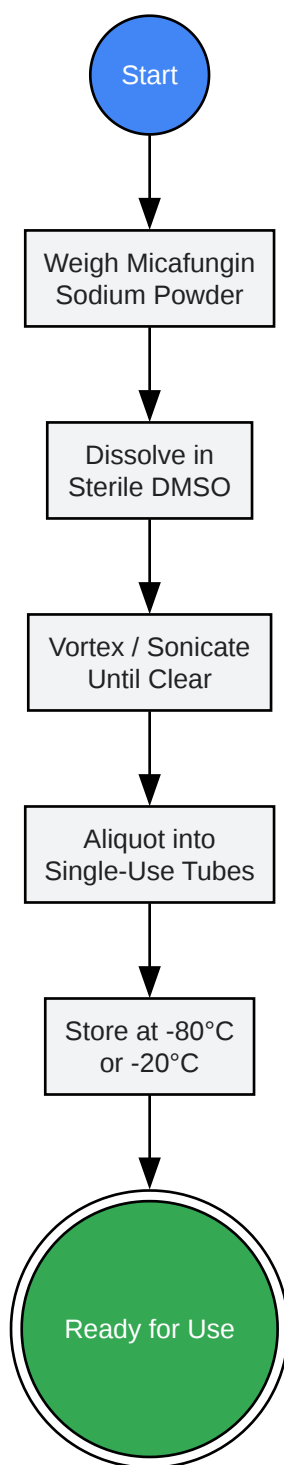


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Caption: Mechanism of action of **Fungard** (Micafungin).

5.2. Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps involved in the preparation of a **Fungard** (Micafungin sodium) stock solution.

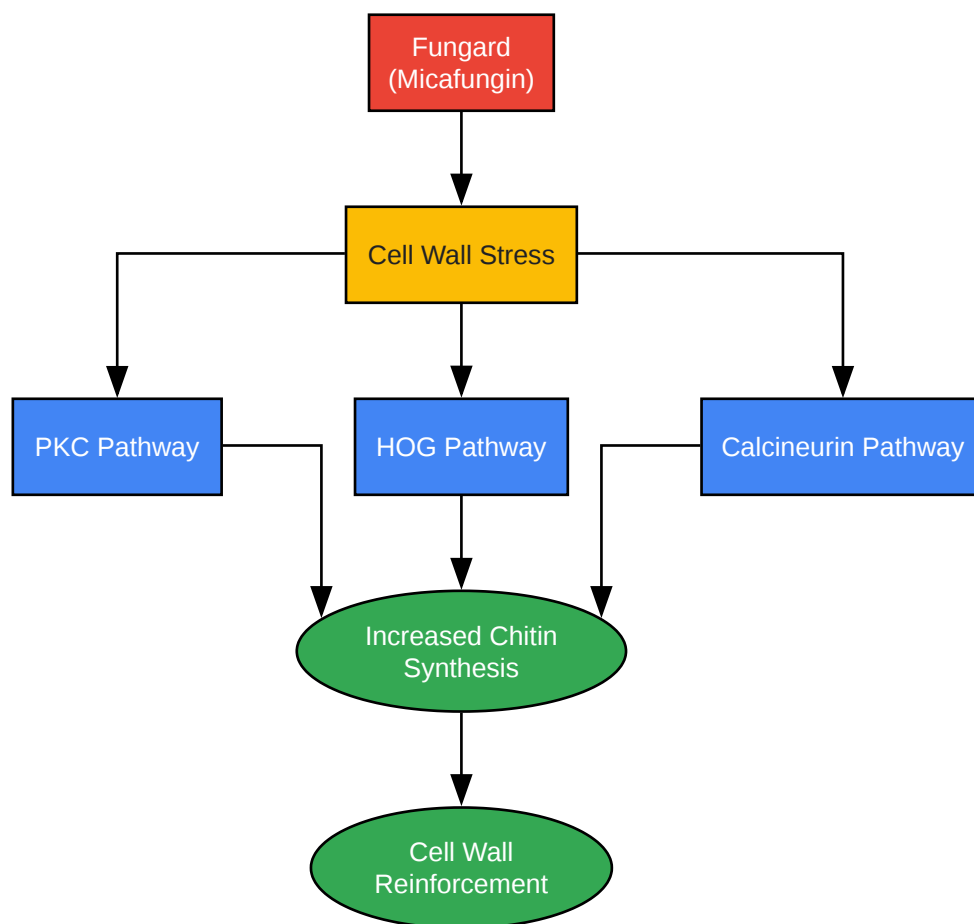


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Caption: Workflow for **Fungard** stock solution preparation.

5.3. Fungal Stress Response Signaling to Echinocandins

In response to the cell wall stress induced by echinocandins like Micafungin, fungal cells can activate compensatory signaling pathways, primarily the Protein Kinase C (PKC) cell integrity pathway, the High Osmolarity Glycerol (HOG) pathway, and the calcineurin pathway. These pathways lead to an increase in chitin synthesis to reinforce the weakened cell wall.[9][10]



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Caption: Fungal compensatory signaling pathways to echinocandins.

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